

Rimacalib stability testing storage conditions -80°C

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Compound Focus: Rimacalib

CAS No.: 215174-50-8

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Rimacalib Storage & Handling Specifications

The table below summarizes the key storage and handling information for **Rimacalib** as provided by the supplier [1].

Specification	Details
Product Name	Rimacalib (SMP-114) [1]
Molecular Formula	$C_{22}H_{23}FN_4O_2$ [1] [2]
Form Supplied	Solid Powder [1]
Purity	≥98% [1]
Recommended Long-Term Storage	-20°C, dry, and dark for up to 1 year [1]
Solubility	125 mg/mL in DMSO (316.90 mM) [1]
Stock Solution Storage	0 - 4°C for 1 month [1]

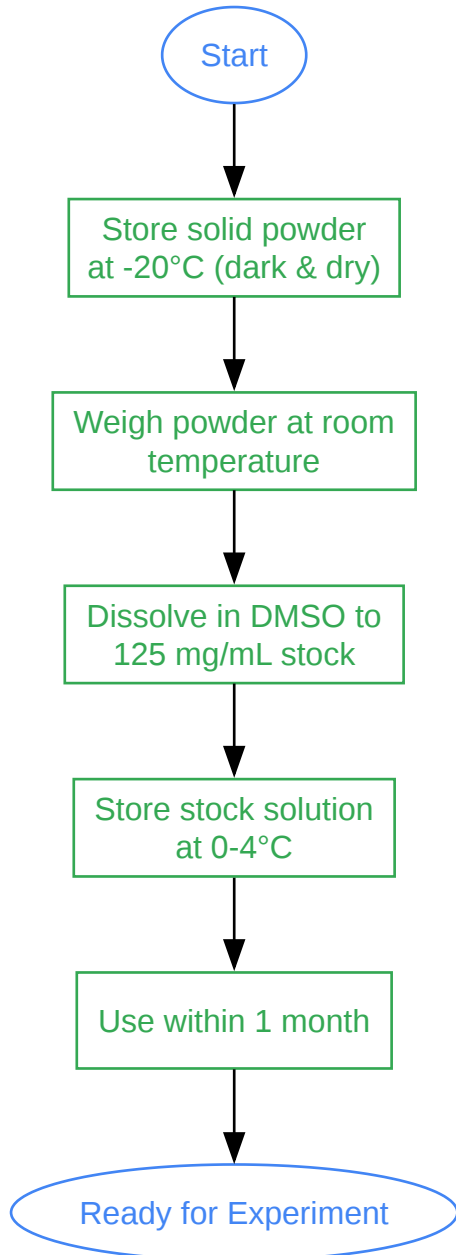
Experimental Handling & Stability Guidance

For reliable experimental results, please adhere to the following protocols for handling and troubleshooting **Rimacalib**.

Sample Preparation & Storage Workflow

This diagram outlines the core handling procedure based on manufacturer specifications [1]:

Rimacalib Sample Handling Workflow



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Troubleshooting Common Stability Issues

If you encounter problems, consider these potential causes and solutions:

Issue	Potential Cause	Recommended Action
Unexpectedly low activity	Stock solution degradation.	Confirm stock solution is not older than 1 month [1]. Prepare fresh aliquots more frequently.
Precipitation in assay buffer	Solubility limit exceeded upon dilution from DMSO stock.	Ensure final DMSO concentration is compatible with assay. Perform serial dilution or use a solubilizing agent.
Variable results between experiments	Inconsistent handling leading to freeze-thaw cycles or water absorption.	Store powder desiccated at consistent -20°C [1]. Aliquot stock solution to avoid repeated freeze-thaw.

FAQ on Storage Conditions

Q1: Can Rimacalib be stored at -80°C for long-term stability? While the supplier's specified condition is -20°C [1], storing highly sensitive biological materials at -80°C is a common practice in pharmaceuticals for long-term stability, particularly for labile compounds [3]. However, the impact of -80°C storage on **Rimacalib**'s chemical integrity has not been explicitly studied in the available literature. If you choose to store it at -80°C, it is crucial to:

- **Validate Stability:** Perform analytical tests (e.g., HPLC) to confirm the compound's integrity after storage at -80°C and upon thawing.
- **Prevent Freeze-Thaw Cycles:** Create single-use aliquots to avoid repeated freezing and thawing, which can degrade the compound.

Q2: What is the basis for the current storage recommendation? The recommended -20°C storage for the solid powder is standard for many small molecule inhibitors to maintain chemical stability over a 12-month period [1]. The limited 1-month shelf life for the stock solution at 0-4°C suggests the compound is more stable in a dry, solid form and may degrade in solution [1].

Q3: How should I handle Rimacalib for in vitro experiments? Always work with the solid powder at room temperature to minimize moisture absorption. Gently vortex and sonicate the stock solution to ensure it is fully dissolved and homogeneous before use [1].

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References

1. Rimacalib – Xcess Biosciences [[xcessbio.com](https://www.xcessbio.com)]
2. Rimacalib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Stability Storage Conditions In Pharma Industry | GMP Insiders [[gmpinsiders.com](https://www.gmpinsiders.com)]

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